

analytical method validation for desethylamiodarone hydrochloride

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Compound Focus: Desethylamiodarone hydrochloride

CAS No.: 96027-74-6

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Available Information on Amiodarone Analysis

A 2025 review article consolidates analytical methodologies for amiodarone pharmaceutical dosage forms, referencing several specific studies. The table below summarizes potentially relevant methods for amiodarone, though their applicability to **desethylamiodarone hydrochloride** requires verification [1].

Method Focus	Key Details	Reference
RP-HPLC for Amiodarone HCl and Related Compounds	Development and validation of a new RP-HPLC method.	
RP-HPLC for Amiodarone in Bulk and Dosage Form	Method development and validation for bulk and pharmaceutical forms.	
Stability-Indicating RP-HPLC Method	Estimation of amiodarone in bulk and pharmaceutical forms.	
Stability-Indicating Assay by UV Spectrophotometry	Estimation of amiodarone in tablet dosage forms.	
Gas Chromatography for Residual Solvents	Detection of residual ethanol, isopropyl alcohol, and toluene in Amiodarone HCl.	

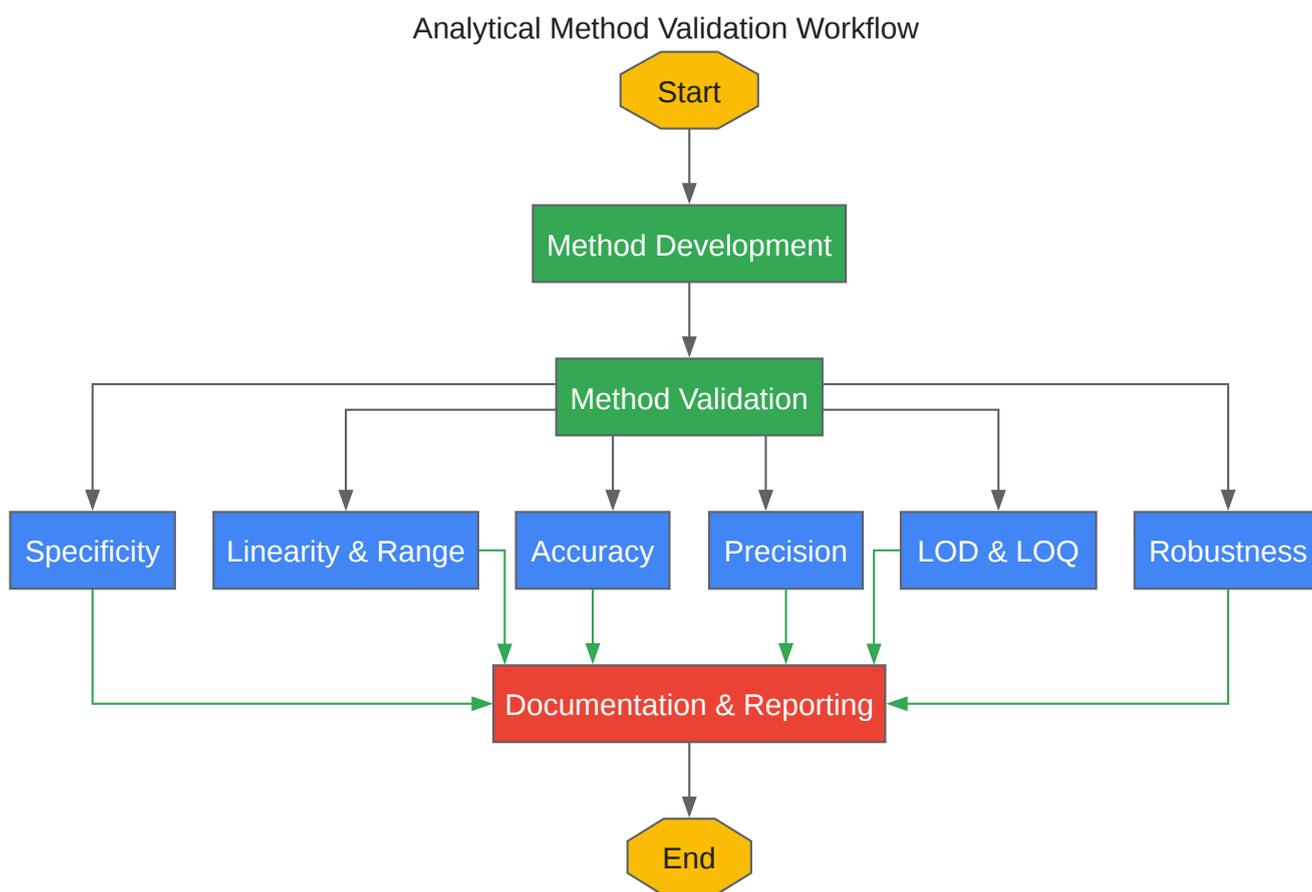
Suggested Research Directions

To find the specialized information you need, consider these approaches:

- **Refine Your Search:** Use precise terms like "desethylamiodarone method validation LC-MS" or "desethylamiodarone bioanalytical method" in scientific databases (PubMed, Google Scholar, USP PF).
- **Consult Regulatory Sources:** Check guidelines from agencies like the FDA and ICH, and search their databases for approved applications.
- **Explore Patent Literature:** Patents often contain detailed experimental sections for analyzing drug metabolites.

Workflow for Analytical Method Validation

The following diagram outlines a general workflow for developing and validating an analytical method, which can be adapted for **desethylamiodarone hydrochloride**. This incorporates your Graphviz formatting requirements.



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References

1. A Review Of Analytical Method Development And Validation ... [journals.stmjournals.com]

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